

Application Notes and Protocols: Cesium Dichromate Solution

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Compound of Interest

Compound Name: Cesium dichromate

Cat. No.: B1587082

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Introduction

Cesium dichromate ($\text{Cs}_2\text{Cr}_2\text{O}_7$) is an inorganic compound that serves as a strong oxidizing agent. It is utilized in various chemical syntheses and analytical procedures. Due to its hazardous nature, strict adherence to safety protocols during the preparation and handling of its solutions is paramount. These application notes provide a detailed protocol for the preparation of a **cesium dichromate** solution, along with essential safety information and physical and chemical properties.

Quantitative Data

A summary of the key quantitative data for **cesium dichromate** is presented in the table below for easy reference.

Property	Value	Reference
Molar Mass	481.80 g/mol	[1]
Appearance	Orange odorless crystalline powder	[1][2]
Melting Point	384 °C	[3]
Decomposition Temperature	600 °C	[3]
Solubility in Water	0.09 g/100 g at 0°C 3.6 g/100 g at 25°C	[3]

Safety Precautions

Cesium dichromate is a hazardous substance with multiple health risks. All handling must be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including a lab coat, chemical-resistant gloves, and safety goggles.

Hazards:

- Oxidizer: May intensify fire; keep away from combustible materials.
- Toxicity: Toxic if swallowed and may be harmful in contact with skin.
- Carcinogenicity: May cause cancer.
- Reproductive Toxicity: May damage fertility or the unborn child.
- Respiratory Sensitizer: May cause allergy or asthma symptoms or breathing difficulties if inhaled.
- Skin Sensitizer: May cause an allergic skin reaction.
- Corrosive: Causes severe skin burns and eye damage.
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.

Experimental Protocol: Preparation of a 0.1 M Cesium Dichromate Solution

This protocol details the preparation of 100 mL of a 0.1 M **cesium dichromate** solution.

Materials:

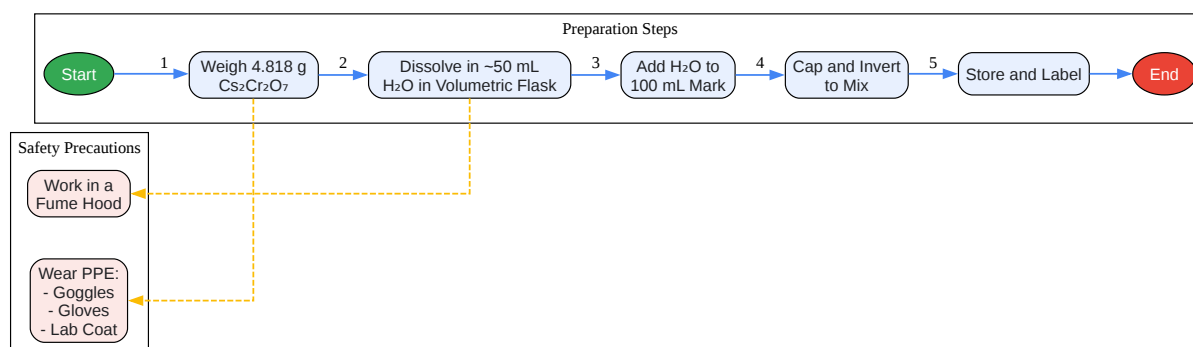
- **Cesium dichromate** ($\text{Cs}_2\text{Cr}_2\text{O}_7$) solid
- Distilled or deionized water
- 100 mL volumetric flask
- Weighing paper or boat
- Spatula
- Funnel
- Beaker
- Wash bottle with distilled/deionized water
- Personal Protective Equipment (PPE): lab coat, chemical-resistant gloves, safety goggles

Procedure:

- Don PPE: Before handling any chemicals, put on your lab coat, gloves, and safety goggles.
- Calculate the required mass:
 - Molarity (M) = moles of solute / liters of solution
 - Moles of $\text{Cs}_2\text{Cr}_2\text{O}_7$ = Molarity $\times$ Volume (L) = $0.1 \text{ mol/L} \times 0.1 \text{ L} = 0.01 \text{ mol}$
 - Mass of $\text{Cs}_2\text{Cr}_2\text{O}_7$ = Moles $\times$ Molar Mass = $0.01 \text{ mol} \times 481.80 \text{ g/mol} = 4.818 \text{ g}$
- Weigh the **cesium dichromate**:

- Place a weighing boat on an analytical balance and tare it.
- Carefully weigh out 4.818 g of **cesium dichromate** solid using a spatula.
- Dissolve the solid:
 - Place a funnel in the neck of the 100 mL volumetric flask.
 - Carefully transfer the weighed **cesium dichromate** into the flask.
 - Use a wash bottle to rinse any remaining solid from the weighing boat and funnel into the flask.
 - Add approximately 50 mL of distilled/deionized water to the flask.
 - Swirl the flask gently to dissolve the solid. The solution will have an orange color.
- Bring to volume:
 - Once the solid is completely dissolved, add distilled/deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenize the solution:
 - Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage and Labeling:
 - Transfer the solution to a clean, properly labeled bottle. The label should include the chemical name (**Cesium Dichromate** Solution), concentration (0.1 M), date of preparation, and appropriate hazard pictograms.
 - Store in a cool, dry, and well-ventilated area away from incompatible materials.

Diagrams



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Caption: Workflow for the preparation of a 0.1 M **cesium dichromate** solution.

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References

- 1. Caesium dichromate | $\text{Cr}_2\text{Cs}_2\text{O}_7$ | CID 3084158 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cesium dichromate - Hazardous Agents | Haz-Map [haz-map.com]
- 3. cesium dichromate [chemister.ru]
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